

desethylamiodarone hydrochloride structure elucidation

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Compound Focus: Desethylamiodarone hydrochloride

CAS No.: 96027-74-6

Cat. No.: S706066

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Structural and Chemical Properties

The following table summarizes the key identifiers and physical properties of **desethylamiodarone hydrochloride** as found in the search results.

Property	Details
IUPAC Name	(2-butyl-1-benzofuran-3-yl)-[4-[2-(ethylamino)ethoxy]-3,5-diiodophenyl]methanone; hydrochloride [1] [2]
Synonyms	N-desethylamiodarone hydrochloride, Amiodarone Impurity B, LB 33020 hydrochloride [3] [1] [2]
CAS Number	96027-74-6 [3] [1] [2]
Molecular Formula	$C_{23}H_{26}ClI_2NO_3$ [3] [2]
Molecular Weight	653.72 g/mol [3] [1] [2]
Melting Point	176-178 °C [1] [2]

Property	Details
Related CAS (Free Base)	83409-32-9 [1]
SMILES	<chem>O=C(C1=C(CCCC)OC2=CC=CC=C12)C3=CC(I)=C(OCCNCC)C(I)=C3.[H]Cl</chem> [3]
InChI Key	OCQPMJVGWJLLG-UHFFFAOYSA-N [1]
Purity	Available as a certified reference material at 1.0 mg/mL (as free base) in Methanol [4]

Analytical Methods for Identification and Quantification

The identification and measurement of desethylamiodarone in biological matrices are crucial for therapeutic drug monitoring. Here are detailed methodologies from the literature.

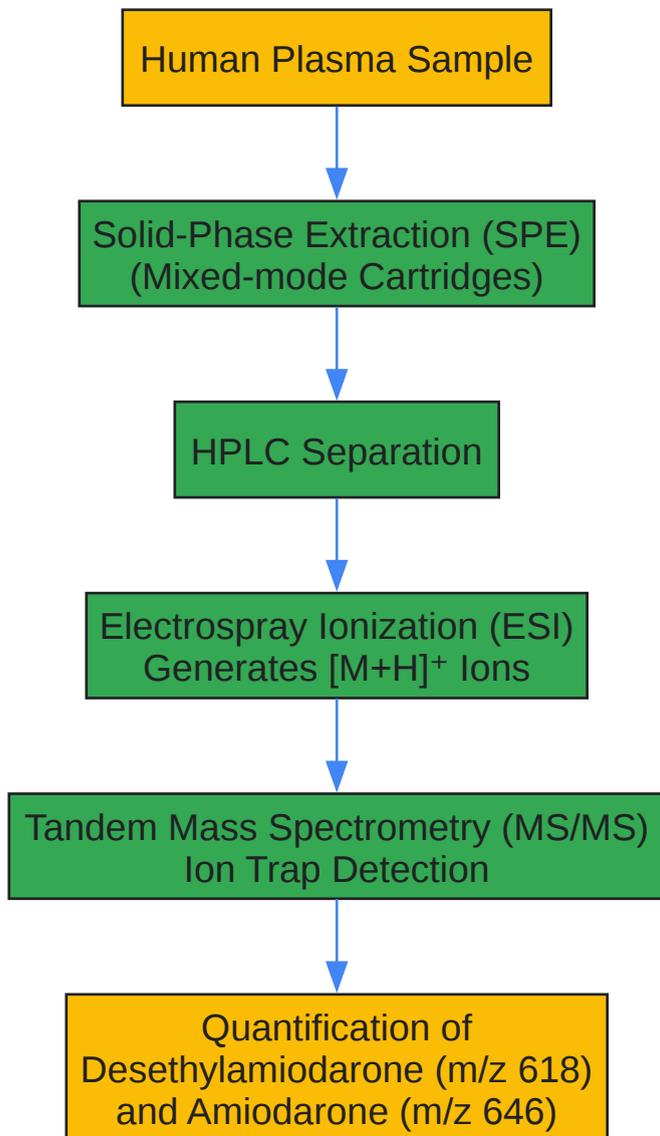
High-Performance Liquid Chromatography–Electrospray Ionization Tandem Mass Spectrometry (HPLC–ESI-MS/MS)

This method is recognized for its high specificity and sensitivity in simultaneously determining amiodarone and desethylamiodarone in human plasma [5].

- **Sample Preparation:** A simple **solid-phase extraction (SPE)** procedure provides highly efficient sample clean-up.
 - **Stationary Phase:** Mixed-mode SPE cartridges.
 - **Procedure:** The plasma samples are processed through the SPE, which yields excellent recoveries for analyte concentrations ranging from sub-therapeutic to toxic levels [5].
- **Chromatography and Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI), a "gentle" technique that produces high mass-to-charge $[M+H]^+$ precursor ions with minimal fragmentation.
 - **Measured Ions:**
 - **Desethylamiodarone:** $[M+H]^+$ precursor ion at **m/z 618**.

- **Amiodarone:** $[M+H]^+$ precursor ion at **m/z 646**.
- **Internal Standard:** Tamoxifen with $[M+H]^+$ at **m/z 372** [5].
- **Detection:** The use of a tandem mass spectrometer (ion trap) provides superior specificity and an improved signal-to-noise ratio compared to single-stage MS [5].

The workflow for this analytical method can be visualized as follows:



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Liquid Chromatography with Solid-Phase Extraction

An earlier, simplified isocratic HPLC method demonstrates another approach for measuring the drug and its metabolite in small serum volumes.

- **Sample Volume:** Requires only **100 µL** of serum.
- **Extraction:** Uses a **solid-phase extraction** method, which was found to save time, reduce glassware use, and improve reproducibility compared to liquid-liquid extraction.
- **Performance:**
 - **Linearity:** Standard curves are linear over the concentration range found in patients.
 - **Sensitivity:** Can measure concentrations as low as **250 µg/L** (0.25 mg/L).
 - **Precision:**
 - Within-run CV: **4.0% to 5.7%** for desethylamiodarone.
 - Between-run CV: **5.7%** for desethylamiodarone [6].

Key Insights for Researchers

- **Metabolic Pathway:** Desethylamiodarone is the **major active metabolite** of the antiarrhythmic drug amiodarone and is primarily formed by **CYP3A isoenzymes** [3] [2]. It is pharmacologically active and can approach or even exceed the concentration of the parent drug during long-term therapy [5].
- **Analytical Significance:** Due to the narrow therapeutic window and dose-dependent adverse effects of amiodarone, conscientious therapeutic drug monitoring is essential. The high specificity of LC-MS/MS methods is crucial for accurate quantification, overcoming the unreliability of older UV-based HPLC assays [5].
- **Reference Materials:** Certified Reference Materials (CRMs), such as spiking solutions, are available to ensure accuracy and reliability in analytical methods for therapeutic drug monitoring [4].

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To cite this document: Smolecule. [desethylamiodarone hydrochloride structure elucidation].

Smolecule, [2026]. [Online PDF]. Available at:

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